

Physicochemical Characterization: The Foundation of Analysis

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Compound of Interest

Compound Name: 5-(Trifluoromethyl)pyrazin-2-amine

CAS No.: 69816-38-2

Cat. No.: B1314398

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Understanding the fundamental properties of **5-(Trifluoromethyl)pyrazin-2-amine** is the logical first step in developing any analytical method. These properties dictate choices in solvents, chromatographic conditions, and detection techniques.

Property	Value	Source
CAS Number	69816-38-2	[3][4]
Molecular Formula	C ₅ H ₄ F ₃ N ₃	[3]
Molecular Weight	163.10 g/mol	[3][4]
Appearance	White to light yellow solid	[5][6]
Purity	Typically ≥97-98%	[4]
Storage Conditions	2-8°C, under inert atmosphere, protected from light	[7]
IUPAC Name	5-(trifluoromethyl)pyrazin-2-amine	[3]

The presence of the pyrazine ring, a UV-active chromophore, and the amine functional group are key features that inform the analytical strategies detailed below.

Chromatographic Purity and Impurity Profiling

Chromatography is the definitive technique for assessing the purity of **5-(Trifluoromethyl)pyrazin-2-amine** and quantifying any related impurities. Both High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) have distinct and complementary roles.

High-Performance Liquid Chromatography (HPLC) for Purity Assay

Reverse-phase HPLC (RP-HPLC) is the premier method for determining the purity of the main component and quantifying non-volatile or thermally labile impurities.^{[8][9]} The polarity of the molecule, influenced by the amine and pyrazine nitrogens, makes it well-suited for separation on C18 stationary phases.

The Causality Behind the Method:

- **Stationary Phase:** A C18 column is selected for its hydrophobic interaction with the pyrazine ring system, providing excellent retention and resolution.
- **Mobile Phase:** An acetonitrile/water gradient is employed. Acetonitrile is a common organic modifier that provides good peak shape for nitrogen-containing heterocycles. A buffer (e.g., ammonium formate) is added to control the ionization state of the amine group, ensuring consistent retention times and preventing peak tailing.
- **Detection:** UV detection at a wavelength corresponding to the absorbance maximum of the pyrazine ring (typically 254 nm or determined by a UV scan) provides high sensitivity.

Experimental Protocol: RP-HPLC Purity Method

- **Instrumentation:** HPLC system with a UV detector.^[9]
- **Chromatographic Conditions:**

- Column: C18, 4.6 x 150 mm, 5 µm particle size
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH adjusted to 3.5 with formic acid)
- Mobile Phase B: Acetonitrile
- Gradient: 70% A to 20% A over 15 minutes, hold for 5 minutes, return to initial conditions.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: 254 nm
- Injection Volume: 10 µL
- Solution Preparation:
 - Diluent: 50:50 Acetonitrile:Water
 - Sample Solution: Accurately weigh ~10 mg of **5-(Trifluoromethyl)pyrazin-2-amine** into a 100 mL volumetric flask. Dissolve and dilute to volume with Diluent (Concentration: ~0.1 mg/mL).^[9]
- System Suitability Test (SST):
 - Inject the Sample Solution six times.
 - Acceptance Criteria: Relative Standard Deviation (RSD) for the peak area of the main component should be ≤ 2.0%. Tailing factor should be ≤ 2.0.
- Analysis and Calculation:
 - Inject the sample solution.
 - Calculate purity using the area percent method. Identify and report any impurities above the reporting threshold (e.g., 0.05% as per ICH guidelines).^[10]

Gas Chromatography-Mass Spectrometry (GC-MS) for Volatile Impurities

GC-MS is the ideal technique for identifying and quantifying volatile and semi-volatile impurities, such as residual solvents from the synthesis or volatile pyrazine-related byproducts.

[8][11][12]

The Causality Behind the Method:

- **Technique Choice:** GC is inherently suited for volatile compounds. Coupling it with a Mass Spectrometry (MS) detector allows for definitive identification of unknown peaks based on their mass-to-charge ratio and fragmentation patterns.[12]
- **Injection:** A split injection is used to avoid overloading the column with the main, less volatile component.
- **Column:** A mid-polarity column (e.g., DB-624 or similar) is effective for separating a wide range of common residual solvents.

Experimental Protocol: GC-MS for Residual Solvents

- **Instrumentation:** Gas Chromatograph with a Mass Spectrometric detector.
- **Chromatographic Conditions:**
 - **Column:** DB-624, 30 m x 0.25 mm, 1.4 µm film thickness
 - **Carrier Gas:** Helium, constant flow at 1.2 mL/min
 - **Oven Program:** 40 °C (hold 5 min), ramp to 240 °C at 10 °C/min, hold 5 min.
 - **Injector Temperature:** 250 °C
 - **Transfer Line Temperature:** 280 °C
 - **Ion Source Temperature:** 230 °C
 - **Mass Range:** 35-350 amu

- Solution Preparation:
 - Diluent: Dimethyl sulfoxide (DMSO)
 - Sample Solution: Accurately weigh ~100 mg of **5-(Trifluoromethyl)pyrazin-2-amine** into a 10 mL headspace vial. Add 1 mL of DMSO.
- Analysis:
 - Analyze the sample using headspace injection.
 - Identify and quantify any detected solvents against a calibrated reference standard containing expected solvents (e.g., toluene, dichloromethane, etc.).

Spectroscopic Identity Confirmation

Spectroscopic techniques provide an orthogonal confirmation of the molecule's identity, ensuring the correct structure is present. Data from these methods should be consistent with the proposed structure of **5-(Trifluoromethyl)pyrazin-2-amine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for unambiguous structural elucidation. Both ^1H and ^{13}C NMR should be performed.

- ^1H NMR: The spectrum is expected to show distinct signals for the two aromatic protons on the pyrazine ring and a broad signal for the amine ($-\text{NH}_2$) protons.^{[5][13]} The chemical shifts and coupling patterns will be characteristic of the substitution pattern.
- ^{13}C NMR: This will show five distinct carbon signals, including the characteristic quartet for the trifluoromethyl ($-\text{CF}_3$) carbon due to C-F coupling.
- ^{19}F NMR: A single peak will confirm the presence of the $-\text{CF}_3$ group.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR provides confirmation of the key functional groups present in the molecule.^{[14][15][16][17]}

- N-H Stretch: A characteristic double peak in the range of 3300-3500 cm^{-1} corresponding to the primary amine.
- C=N and C=C Stretch: Aromatic ring stretching vibrations will appear in the 1400-1600 cm^{-1} region.
- C-F Stretch: Strong, characteristic absorbance bands for the C-F bonds of the trifluoromethyl group will be present in the 1100-1300 cm^{-1} region.

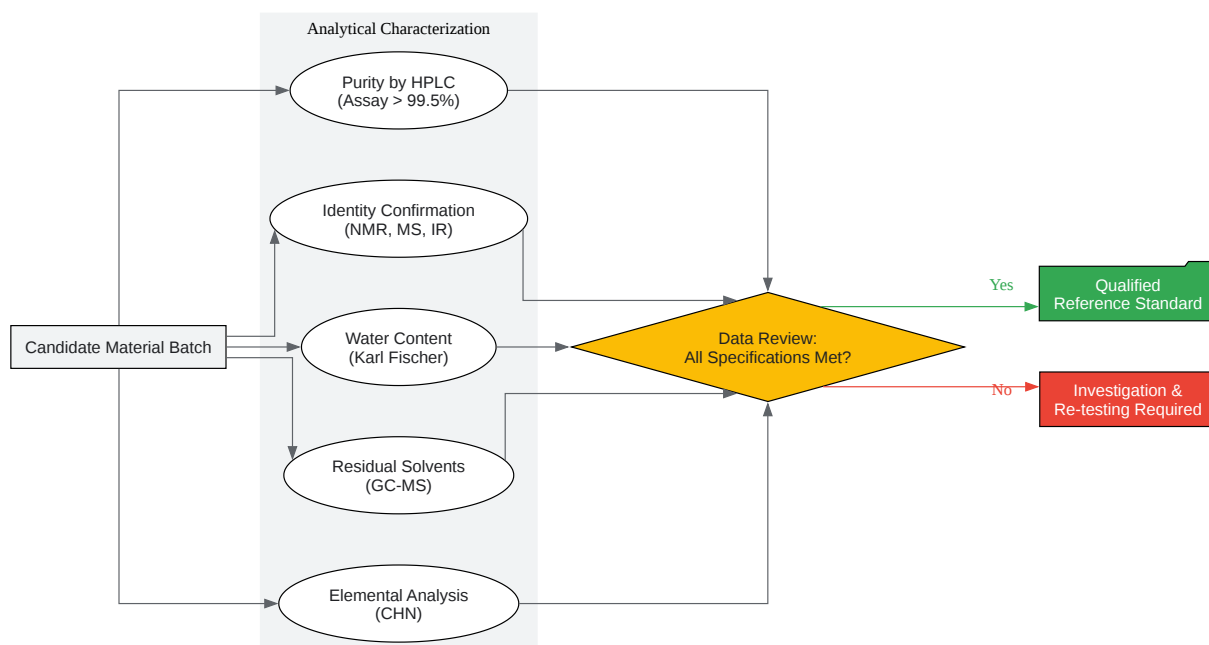
Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight of the compound. High-resolution MS (HRMS) can confirm the elemental composition.

- Expected $[\text{M}+\text{H}]^+$: The calculated monoisotopic mass is 163.0357.^[3] An observed mass within a narrow tolerance (e.g., ± 5 ppm) provides strong evidence for the correct molecular formula. A low-resolution LCMS analysis showed a measured value of 164.1 for $[\text{M}+\text{H}]^+$, consistent with the target compound.^[5]

Qualification of a Reference Standard

A fully characterized reference standard is essential for quantitative analysis. The qualification process integrates all the above analytical techniques to establish a pure and well-documented material.

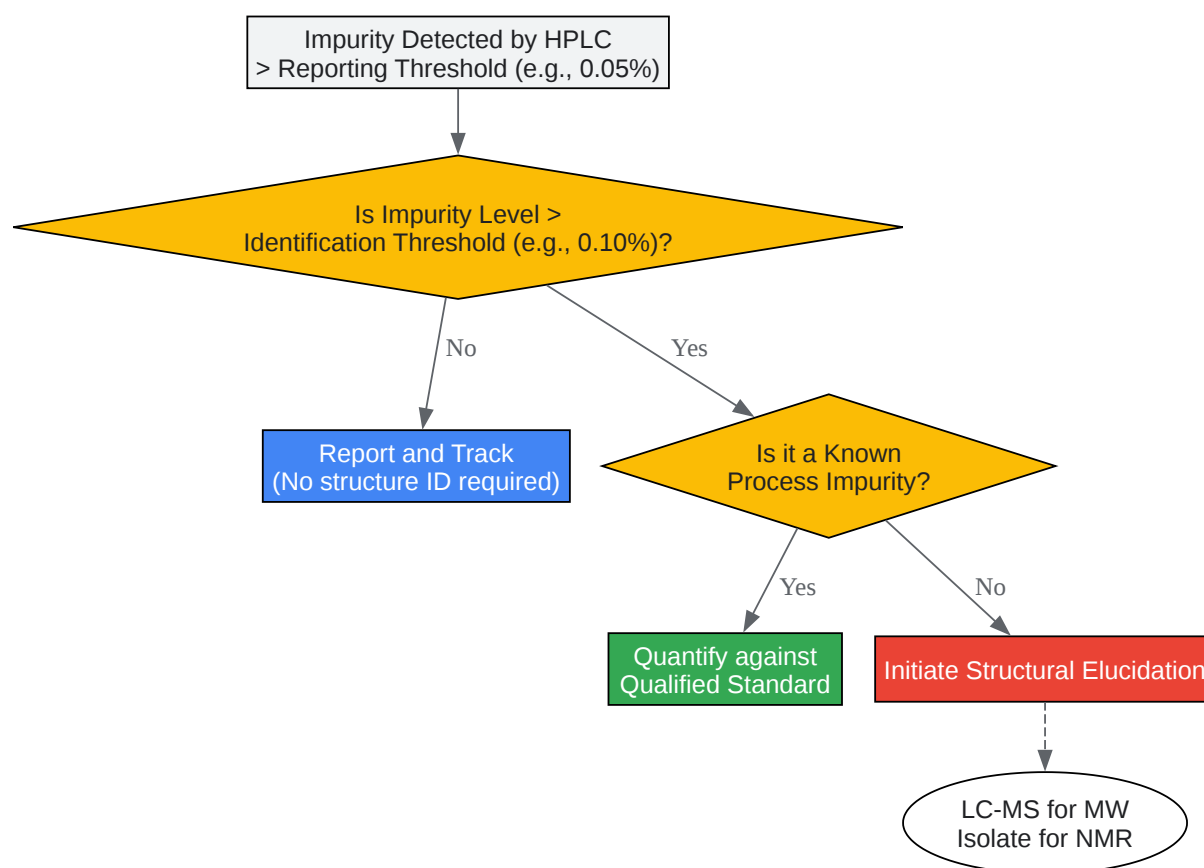


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Caption: Workflow for the qualification of a **5-(Trifluoromethyl)pyrazin-2-amine** reference standard.

Impurity Identification and Control Strategy

A critical aspect of analytical standards is the control of impurities, which can arise from starting materials, byproducts, or degradation.[10][18] Regulatory guidelines, such as those from the ICH, provide a framework for reporting, identifying, and qualifying impurities.[10]



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Caption: Decision tree for the identification and handling of impurities.

By following this comprehensive guide, researchers and developers can establish robust, reliable, and scientifically sound analytical standards for **5-(Trifluoromethyl)pyrazin-2-amine**, ensuring the quality and consistency required for advanced applications in drug development and beyond.

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